

Application Notes and Protocols: Quantifying Intracellular 2'-C-Methylcytidine Triphosphate Levels

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Compound of Interest

Compound Name: Valopicitabine Dihydrochloride

Cat. No.: B1682144

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Introduction

2'-C-Methylcytidine (2'-C-MeC) is a nucleoside analog that has demonstrated potent antiviral activity against a range of RNA viruses, including Hepatitis C virus (HCV). Its mechanism of action relies on the intracellular phosphorylation to its active triphosphate form, 2'-C-methylcytidine triphosphate (2'-C-MeCTP). This active metabolite acts as a chain terminator for viral RNA-dependent RNA polymerases, thereby inhibiting viral replication. Accurate quantification of intracellular 2'-C-MeCTP levels is crucial for understanding its pharmacological activity, optimizing drug dosage, and developing more effective antiviral therapies.

These application notes provide a detailed overview of the methodologies for quantifying intracellular 2'-C-MeCTP, a summary of available quantitative data, and a visualization of its metabolic activation pathway.

Data Presentation

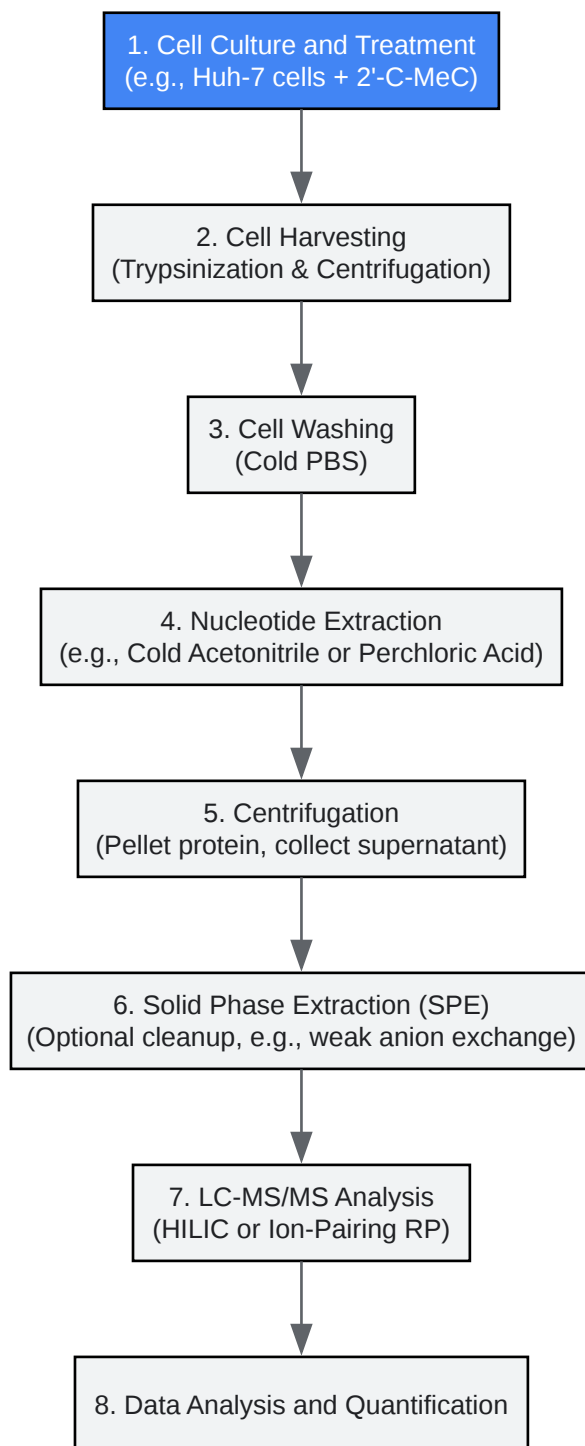
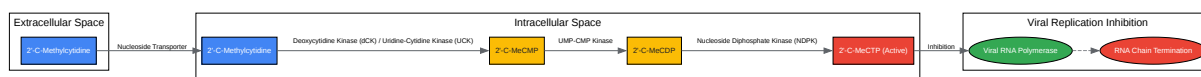
While direct comparative studies quantifying the absolute intracellular concentrations of 2'-C-MeCTP across various cell lines are limited in the readily available literature, valuable quantitative data can be extracted from analytical method validations and studies on related compounds.

Parameter	Value	Matrix	Method	Reference
Linear Range of Quantification	0.05 - 50 μ M	Rat Liver Homogenate	HILIC-LC-MS/MS	[1]
Intra-day Precision (CV%)	2.5 - 9.1%	Rat Liver Homogenate	HILIC-LC-MS/MS	[1]
Inter-day Precision (CV%)	9.6 - 11.5%	Rat Liver Homogenate	HILIC-LC-MS/MS	[1]
Intra-day Accuracy	92.6 - 94.8%	Rat Liver Homogenate	HILIC-LC-MS/MS	[1]
Inter-day Accuracy	94.4 - 102.4%	Rat Liver Homogenate	HILIC-LC-MS/MS	[1]
Recovery	82.0 - 112.6%	Rat Liver Homogenate	HILIC-LC-MS/MS	[1]
Related Compound Concentration (NHC-TP)	~ 2.7 pmol/ 10^6 cells	Huh-7 Cells	LC-MS/MS	[2]
Related Compound Half-life (NHC-TP)	$\sim 3.0 \pm 1.3$ hours	Huh-7 Cells	LC-MS/MS	[2]

Note: NHC (β -d-N4-hydroxycytidine) is a related nucleoside analog, and its triphosphate (NHC-TP) concentration provides an estimate of the levels that can be expected for modified nucleoside triphosphates in cultured cells.

Signaling Pathway

The intracellular activation of 2'-C-methylcytidine to its pharmacologically active triphosphate form is a critical process for its antiviral efficacy. This metabolic conversion is carried out by host cell kinases.



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References

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- 2. Metabolism of the Anti-Hepatitis C Virus Nucleoside β -d-N4-Hydroxycytidine in Different Liver Cells - PMC [pmc.ncbi.nlm.nih.gov]
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